

Downstream Signaling of Lanthionine Ketimine: A Technical Guide

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Compound of Interest

Compound Name: *Lanthionine ketimine*

Cat. No.: *B1215708*

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Abstract

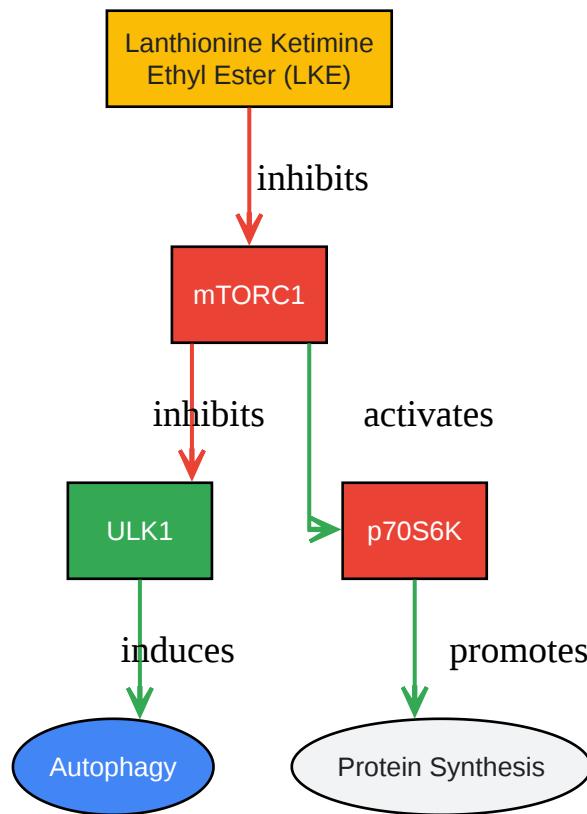
Lanthionine ketimine (LK) and its cell-permeable ethyl ester (LKE) are endogenous sulfur-containing molecules that have garnered significant interest for their neuroprotective, neurotrophic, and anti-inflammatory properties. This technical guide provides an in-depth exploration of the downstream signaling pathways modulated by LK and LKE. Central to its mechanism of action is the interaction with Collapsin Response Mediator Protein 2 (CRMP2) and the subsequent inhibition of the mTORC1 signaling pathway, leading to the induction of autophagy. This document details the molecular targets, signaling cascades, and cellular outcomes of LK/LKE activity. Furthermore, it provides a compilation of quantitative data from preclinical studies and detailed protocols for key experimental procedures to facilitate further research and drug development in this area.

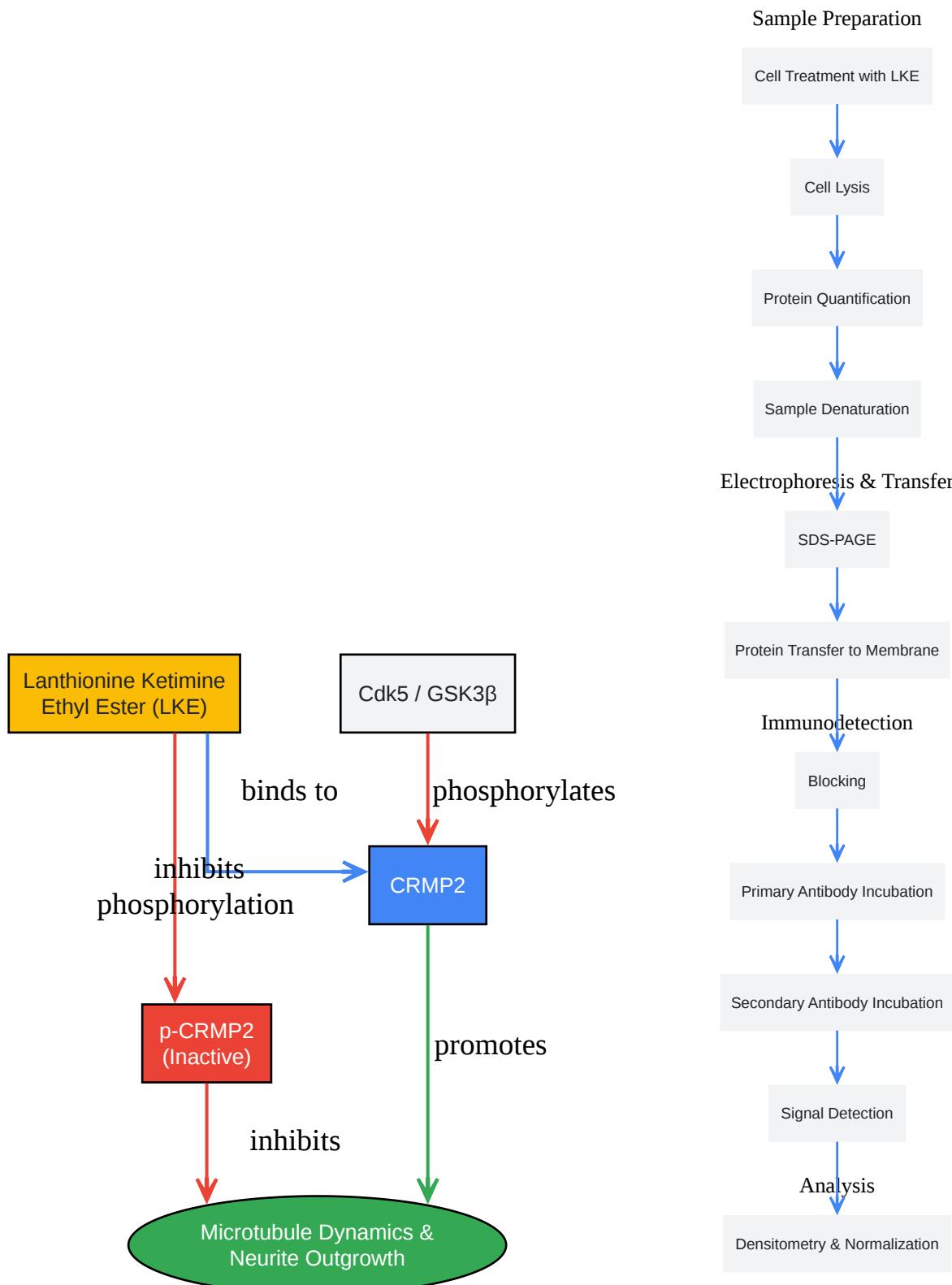
Core Signaling Pathways

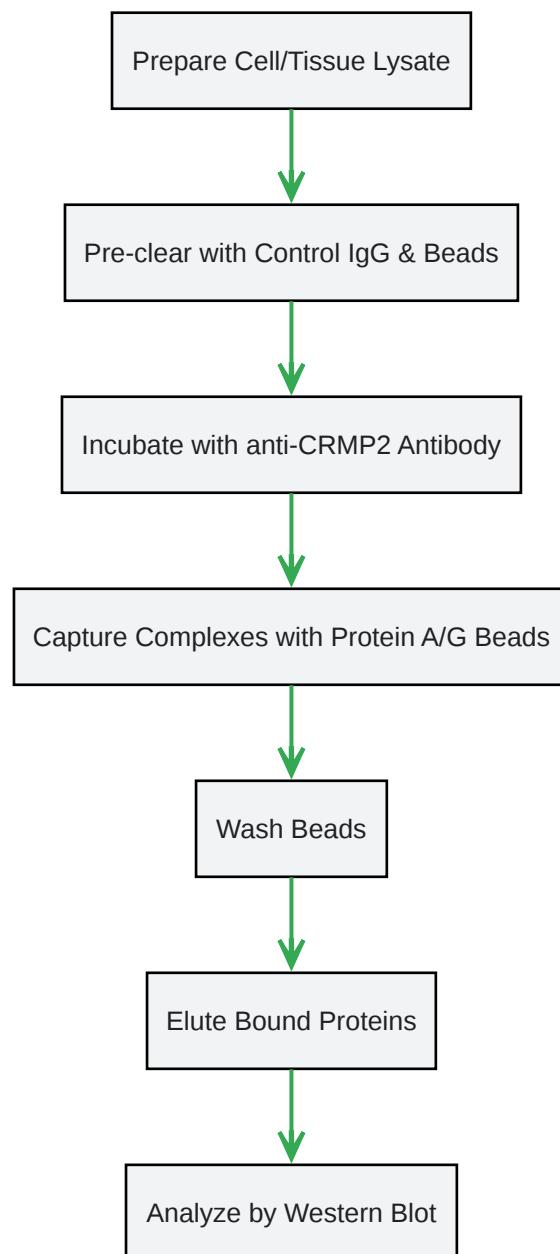
The primary downstream signaling pathways affected by **Lanthionine Ketimine** (LK) and its ethyl ester (LKE) are the mTORC1 pathway, leading to autophagy, and pathways related to neuroprotection and neuroinflammation.

Inhibition of mTORC1 Signaling and Induction of Autophagy

A key mechanism of LKE's action is the stimulation of autophagy through the inhibition of the mammalian target of rapamycin complex 1 (mTORC1).^[1] LKE treatment leads to changes in the phosphorylation state of multiple proteins in the mTORC1 pathway, including mTOR itself and its downstream effectors like p70S6 kinase (p70S6K) and Unc-51 like autophagy activating kinase 1 (ULK1), in a manner similar to the mTOR inhibitor rapamycin.^[2] This inhibition of mTORC1 signaling promotes the initiation of autophagy, a cellular process for degrading and recycling cellular components, which is often impaired in neurodegenerative diseases.







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References

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- 2. Proteomic Identification of Binding Partners for the Brain Metabolite Lanthionine Ketimine (LK) and Documentation of LK Effects on Microglia and Motoneuron Cell Cultures - PMC [pmc.ncbi.nlm.nih.gov]
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